

Application Notes and Protocols: Lead(II) Sulfate in Pigment Production

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Compound of Interest

Compound Name: *Lead(II) sulfate*

Cat. No.: *B103706*

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Introduction

Lead(II) sulfate (PbSO_4), also known by historical names such as milk white, fast white, or Flemish white, has been utilized as a white pigment in various applications, most notably in paints and coatings.[1][2][3] While its use has significantly declined due to toxicity concerns and the advent of superior pigments like titanium dioxide, understanding its properties and historical application remains crucial for art conservation, historical paint formulation studies, and specific industrial applications where its unique characteristics may still be of interest.[3] This document provides detailed application notes and experimental protocols related to the production and use of **lead(II) sulfate** as a pigment.

It is important to distinguish between neutral **lead(II) sulfate** (PbSO_4) and basic lead sulfate ($x\text{PbO} \cdot \text{PbSO}_4$), as the latter was more commonly used in the paint industry due to better opacity.[1][4] This document will cover both forms where information is available.

Quantitative Data

The following tables summarize the key quantitative properties of **lead(II) sulfate** and basic lead sulfate pigments.

Table 1: Physical and Chemical Properties of **Lead(II) Sulfate** Pigments

| Property | Lead(II) Sulfate (PbSO ₄) | Basic Lead Sulfate | Source |
|------------------------------|---|--|-----------------|
| Chemical Formula | PbSO ₄ | xPbO·PbSO ₄ | [2][4] |
| Molecular Weight (g/mol) | 303.26 | Varies with composition | [2][5] |
| Density (g/cm ³) | 6.2 - 6.39 | ~6.92 | [2][5][6][7][8] |
| Refractive Index | 1.877 - 1.894 | Not specified | [8] |
| Melting Point (°C) | 1170 | 977 | [2][5][6][7] |
| Solubility | Insoluble in water and alcohol; Soluble in concentrated acids and ammonium salts. | Slightly soluble in hot water and acids. | [1][7] |
| Appearance | White crystalline powder | White powder | [2][5][6][7][8] |

Table 2: Pigment Properties

| Property | Lead(II) Sulfate (PbSO ₄) | Basic Lead Sulfate | Source |
|-------------------------------------|--|---|--------|
| Colour Index Name | Pigment White 3 (PW 3) | Pigment White 2 (PW 2) | [1] |
| Oil Absorption (g oil/100g pigment) | Not specified (generally poor) | 15 - 16 | [1] |
| Hiding Power | Generally poor (crystalline nature) | Better than neutral PbSO ₄ , but less than basic lead carbonate. | [1] |
| Colorimetric Data (CIELAB) | Not specified in literature. Expected to have high L* value and near-neutral a* and b* values. | Not specified in literature. | |
| Particle Size | Affects hiding power and tinting strength. Sub-micron to low micron range is typical for pigments. | Finer particle size leads to higher tinting strength and hiding power. | [9] |

Experimental Protocols

Caution: Lead compounds are highly toxic. All experimental work should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, lab coat, and respiratory protection.

Protocol 1: Synthesis of Lead(II) Sulfate Pigment by Precipitation

This protocol describes the synthesis of **lead(II) sulfate** via the reaction of a soluble lead salt with a sulfate source.

Materials:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$) or Lead(II) acetate ($\text{Pb}(\text{CH}_3\text{COO})_2$)
- Sodium sulfate (Na_2SO_4) or dilute Sulfuric acid (H_2SO_4)
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (Buchner funnel, filter paper, vacuum flask)
- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Prepare a solution of a soluble lead salt, such as 0.5 M lead(II) nitrate, by dissolving the appropriate amount of the salt in distilled water.
 - Prepare a solution of a sulfate source, such as 0.5 M sodium sulfate, by dissolving the salt in distilled water.
- Precipitation:
 - Slowly add the sodium sulfate solution to the lead(II) nitrate solution while continuously stirring.
 - A white precipitate of **lead(II) sulfate** will form immediately.
 - Continue stirring for 10-15 minutes to ensure the reaction is complete.
- Filtration and Washing:
 - Set up the filtration apparatus.
 - Pour the mixture containing the precipitate onto the filter paper and apply a vacuum to separate the solid.

- Wash the precipitate with distilled water to remove any soluble impurities. Repeat the washing step 2-3 times.
- Drying:
 - Carefully transfer the filtered **lead(II) sulfate** to a watch glass or evaporating dish.
 - Dry the precipitate in a drying oven at 100-110°C until a constant weight is achieved.
- Grinding (Optional):
 - For pigment applications, the dried product may require grinding to achieve the desired particle size and distribution. This can be done using a mortar and pestle or a mechanical grinder.

Protocol 2: General Procedure for Paint Formulation

This protocol provides a general guideline for incorporating **lead(II) sulfate** pigment into a simple oil-based paint.

Materials:

- **Lead(II) sulfate** pigment (prepared as in Protocol 1 or commercially sourced)
- Linseed oil (or other drying oil)
- Mineral spirits (or other solvent)
- Driers (e.g., cobalt naphthenate, manganese naphthenate - use with caution)
- Glass slab or muller
- Spatula or palette knife
- Beaker or container for mixing

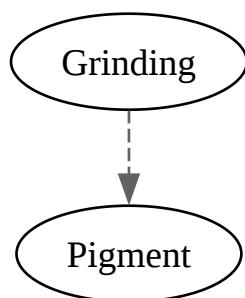
Procedure:

- Pigment Dispersion (Grinding):

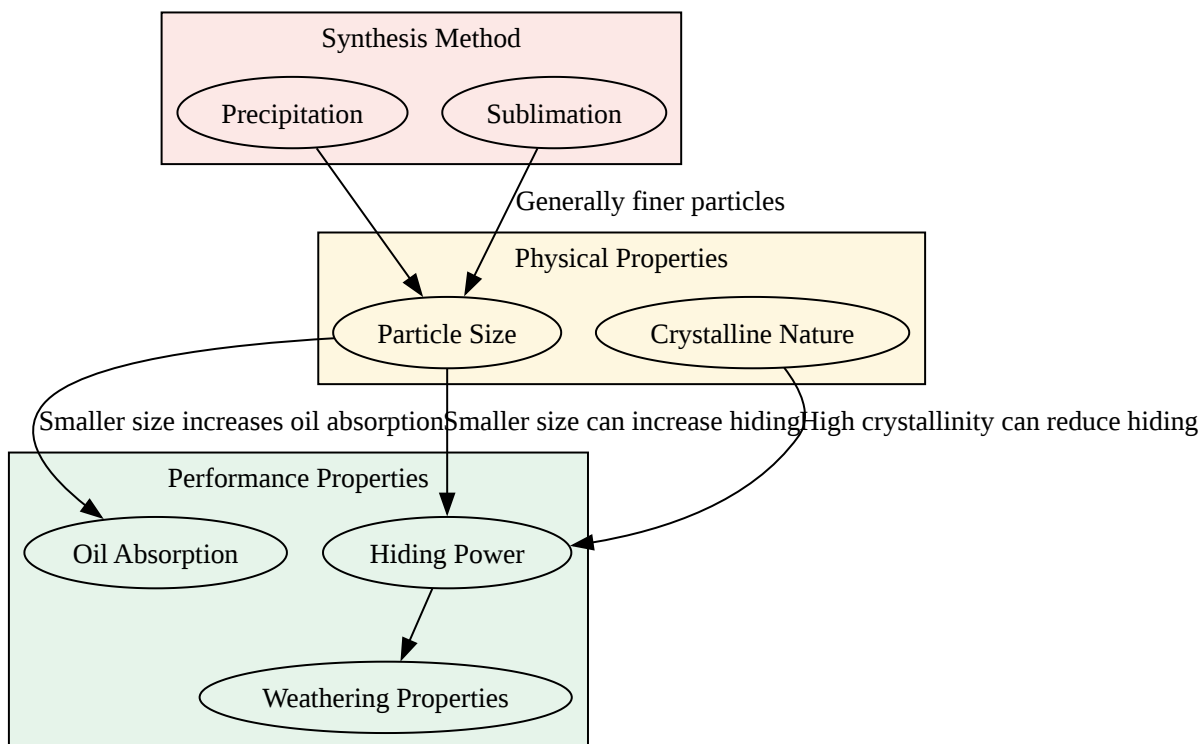
- Place a known amount of **lead(II) sulfate** pigment onto the glass slab.
- Gradually add linseed oil to the pigment while mixing with the spatula. The oil absorption value (for basic lead sulfate, approx. 15-16 g oil per 100 g pigment) can be used as a starting point.^[1]
- Use the muller to grind the pigment and oil together in a circular motion. This process, known as "wetting out," ensures that each pigment particle is coated with the binder.
- Continue grinding until a smooth, uniform paste is formed. The consistency should be stiff but workable.
- Letting Down (Thinning):
 - Transfer the pigment paste to a mixing container.
 - Slowly add more linseed oil and mineral spirits to the paste while stirring continuously to achieve the desired paint consistency.
- Adding Driers:
 - If necessary, add a very small amount of driers to the paint to accelerate the drying time. Lead pigments themselves have some siccative (drying) properties.
 - Mix thoroughly to ensure the driers are evenly distributed.
- Storage:
 - Store the prepared paint in an airtight container to prevent it from drying out.

Diagrams

Signaling Pathways and Logical Relationships



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